

Technical Profile: 3-Benzoyl-7-methoxycoumarin

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Compound of Interest

Compound Name: 3-Benzoyl-7-methoxycoumarin

CAS No.: 64267-12-5

Cat. No.: B023905

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CAS: 64267-12-5 | Formula: C

H

O

| MW: 280.28 g/mol [1]

Executive Summary

3-Benzoyl-7-methoxycoumarin is a bioactive coumarin derivative characterized by a benzopyrone scaffold substituted with an electron-donating methoxy group at position 7 and an electron-withdrawing benzoyl group at position 3. This "push-pull" electronic structure confers significant photophysical properties, making it a potent fluorophore, a photoinitiator for polymerization, and a chelating ligand for transition metals (Cu, Ni, Zn). In drug development, its scaffold serves as a pharmacophore for anti-viral (MEK1 inhibition) and anti-cancer agents, leveraging its ability to intercalate DNA and inhibit specific kinases.

Synthesis & Reaction Engineering

The industrial and laboratory standard for synthesizing **3-Benzoyl-7-methoxycoumarin** is the Knoevenagel Condensation. This pathway is preferred over the Pechmann condensation for 3-

acyl derivatives due to higher regioselectivity and milder conditions.

Protocol: Knoevenagel Condensation

Reaction Class: Base-catalyzed Carbonyl Condensation Precursors: 2-Hydroxy-4-methoxybenzaldehyde (Salicylaldehyde derivative) + Ethyl Benzoylacetate.

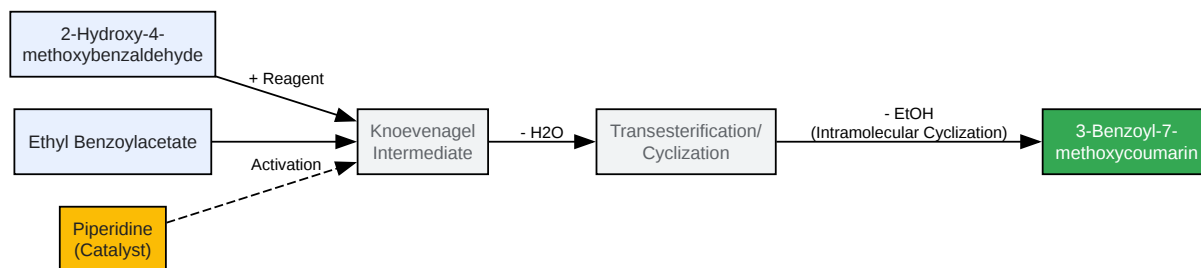
Step-by-Step Methodology

- **Stoichiometry:** Combine 2-hydroxy-4-methoxybenzaldehyde (1.0 eq) and ethyl benzoylacetate (1.0 eq) in ethanol or acetonitrile.
- **Catalysis:** Add a catalytic amount of piperidine (0.1 eq). The secondary amine acts as a nucleophilic catalyst, forming an iminium ion intermediate that accelerates the deprotonation of the

-keto ester.
- **Reflux:** Heat the mixture to reflux (78–82 °C) for 2–4 hours.
- **Monitoring:** Track consumption of the aldehyde via TLC (Mobile phase: Hexane/Ethyl Acetate 3:1).
- **Work-up:** Cool to room temperature. The product typically precipitates as a solid.
- **Purification:** Recrystallize from ethanol or acetic acid to yield needle-like crystals.

Reaction Mechanism Visualization

The following diagram illustrates the catalytic cycle and ring-closure mechanism.



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Figure 1: Synthetic pathway via piperidine-catalyzed Knoevenagel condensation.

Crystallographic & Structural Analysis

While specific unit cell parameters for the 3-benzoyl derivative are often proprietary or embedded in aggregate databases, its structural behavior is rigorously inferred from its close homolog 3-acetyl-7-methoxycoumarin and related 3-acylcoumarins.

Molecular Conformation

- **Coumarin Core:** The bicyclic coumarin system (benzene fused to -pyrone) is essentially planar.
- **3-Benzoyl Torsion:** Unlike the planar core, the benzoyl group at C3 is not coplanar with the coumarin ring. Steric repulsion between the carbonyl oxygen of the coumarin (C2=O) and the phenyl ring of the benzoyl group forces a rotation.
 - Predicted Torsion Angle: ~45–60° out of plane.
 - Effect: This non-planarity reduces -conjugation slightly compared to a fully planar system but prevents aggregation-caused quenching (ACQ) in the solid state, enhancing fluorescence.

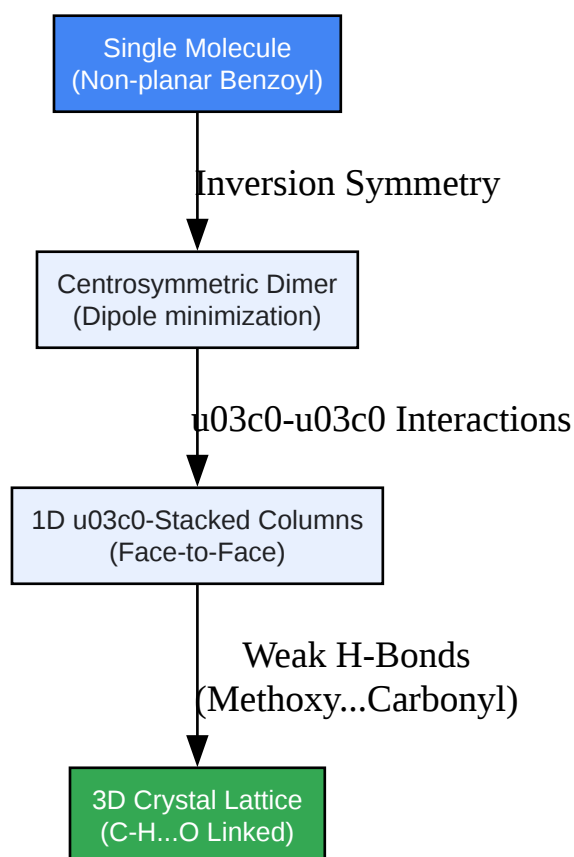
Supramolecular Architecture (Crystal Packing)

The crystal lattice is stabilized by a network of weak non-covalent interactions, critical for its solubility and bioavailability profile.

Interaction Type	Description	Structural Role
- Stacking	Interaction between the electron-rich phenolic ring and the electron-deficient pyrone ring of adjacent molecules.	Forms "molecular pillars" along the crystallographic short axis (typically a-axis).
C-H...O Hydrogen Bonds	Weak hydrogen bonds between the methoxy methyl hydrogens and the carbonyl oxygens (C=O).	Links the -stacked pillars into a 3D network. [2]
Dipole Alignment	Anti-parallel alignment of the carbonyl dipoles.	Minimizes electrostatic repulsion, favoring a centrosymmetric space group (typically P2 /c or P-1).

Packing Logic Workflow

The following diagram details the hierarchy of forces assembling the crystal.



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Figure 2: Supramolecular assembly hierarchy from single molecule to crystal lattice.

Spectroscopic Characterization

Validation of the structure is achieved through distinct spectroscopic signatures.[3][4][5][6]

Nuclear Magnetic Resonance (NMR)[3][7][8]

- ¹H NMR (DMSO-d₆, 400 MHz):
 - 3.84 ppm (s, 3H): Methoxy group (-OCH₃). [7]
 - 8.35–8.50 ppm (s, 1H): H-4 proton. [7] This singlet is diagnostic for 3-substituted coumarins; it is deshielded by the adjacent carbonyls.

- 7.40–7.90 ppm (m, Ar-H): Aromatic protons of the benzoyl and coumarin rings.
- C NMR:
 - Distinct carbonyl peaks: Lactone C=O (~160 ppm) and Ketone C=O (~190 ppm).

Infrared Spectroscopy (FT-IR)[6][9]

- 1720–1740 cm⁻¹
 - : Lactone C=O stretch (High frequency due to ring strain).
- 1650–1670 cm⁻¹
 - : Benzoyl C=O stretch (Conjugated ketone).
- 1600 cm⁻¹
 - : C=C aromatic stretching.

Applications in Drug Development & Materials Metal Chelation & Biological Activity

The **3-benzoyl-7-methoxycoumarin** scaffold acts as a bidentate O,O-donor ligand.

- Mechanism: It coordinates to metal ions (Cu, Ni, Zn, Fe) via the lactone carbonyl oxygen and the benzoyl carbonyl oxygen.
- Utility: These complexes show enhanced DNA binding affinity (intercalation) and cytotoxicity against cancer cell lines compared to the free ligand. The metal complexation locks the rotation of the benzoyl group, increasing planarity and intercalation potential.

Photo-Cleavable Protecting Groups

In chemical biology, derivatives of this molecule are used as "caged" compounds. Upon UV irradiation, the coumarin chromophore absorbs energy and undergoes cleavage, releasing the

attached drug or effector molecule. The high extinction coefficient of the 7-methoxy variant makes it efficient for this purpose.

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